

# Succinonitrile-d4: Basic Chemical Profile

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## Compound Focus: Succinonitrile-d4

CAS No.: 23923-29-7

Cat. No.: S1938142

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**Succinonitrile-d4** (CAS 23923-29-7) is a deuterium-labeled analog of succinonitrile, where the four hydrogen atoms are replaced with deuterium. This isotopic substitution makes it valuable for spectroscopic studies and tracing molecular interactions in research [1] [2].

Property	Description
CAS Number	23923-29-7 [1] [2]
Linear Molecular Formula	$\text{NCCD}_2\text{CD}_2\text{CN}$ [1]
Average Molecular Weight	84.11 g/mol [1]
Melting Point	49-56 °C [2]
Physical Form	Crystalline solid [2]
Primary Use	Research & Development [2]

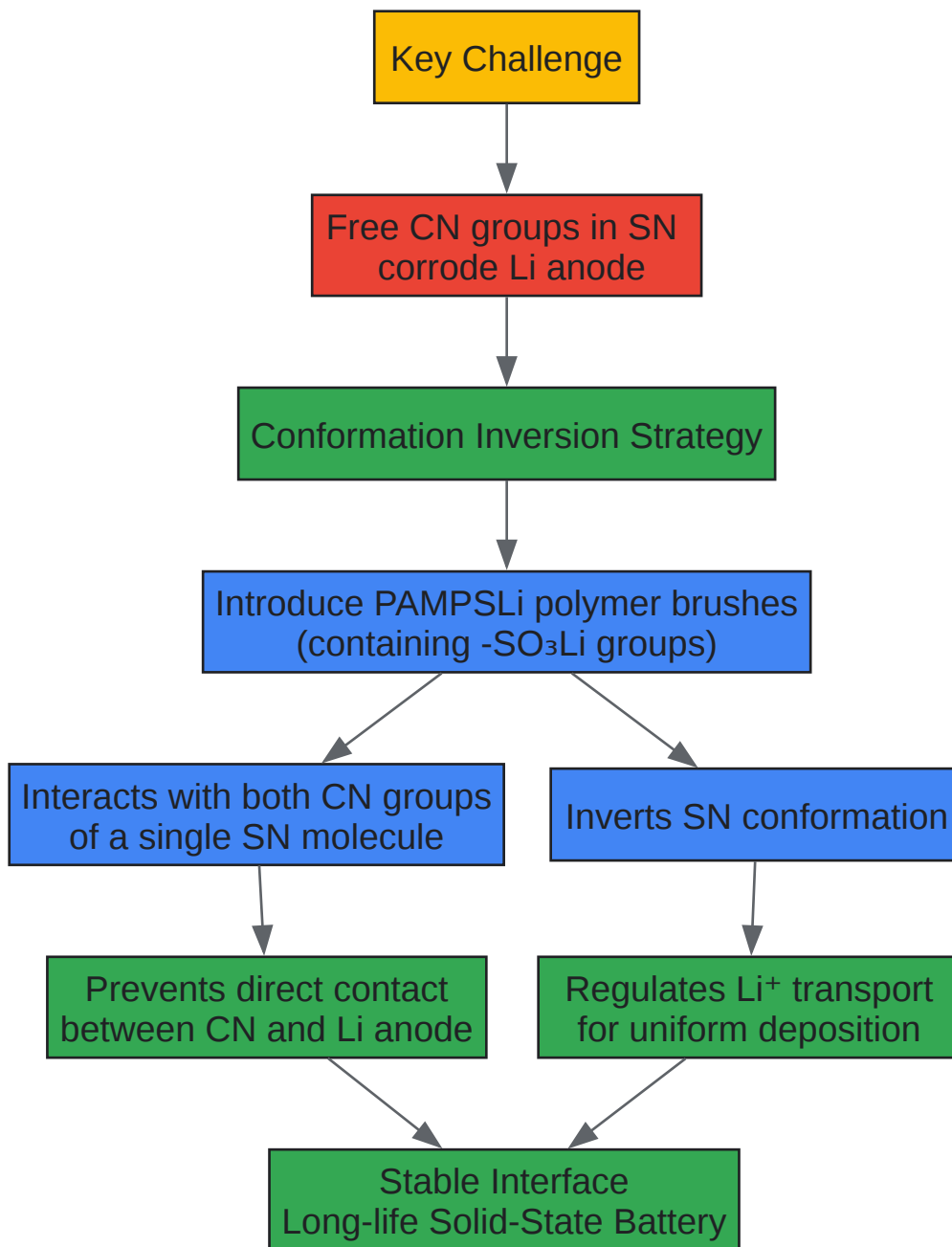
## Key Research Application: Solid-State Electrolytes

The most prominent and well-documented research application for succinonitrile (SN) is in the development of **solid-state lithium metal batteries (LMBs)**. While most studies use the standard compound,

**Succinonitrile-d4** would be employed in similar contexts where isotopic labeling is required to gain deeper mechanistic insights [3] [4] [5].

Succinonitrile functions as a key component in **solid polymer electrolytes (SPEs)** or **plastic crystal electrolytes** due to its high ability to dissolve lithium salts and conduct  $\text{Li}^+$  ions through its molecular isomerism [3] [5]. The experimental focus is on stabilizing the interface between the succinonitrile-based electrolyte and the lithium metal anode to prevent corrosion from its cyanide groups and to suppress the growth of lithium dendrites [3].

The diagram below illustrates a key experimental strategy to address the challenge of interface stability in these batteries.



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## Experimental Performance in Battery Cells

Research demonstrates that stabilizing the SN/Li anode interface leads to significant performance improvements in solid-state batteries. The table below summarizes key electrochemical data from recent studies.

Electrolyte System / Cell Configuration	Key Electrochemical Properties & Performance	Citation
<p>  <b>SN-based electrolyte</b> with conformation inversion strategy (using PAMPSLi brushes) in <b>Li LiFePO<sub>4</sub></b> battery.   <b>Discharge capacity:</b> 115.0 mAh g<sup>-1</sup> after 1,500 cycles at 3C. <b>Excellent long-term cycling stability.</b>   [3]     <b>Composite Solid Electrolyte</b> (pSCN/LLZTO) via SN polymerization on garnet surface. <b>Li LNMO</b> battery.   <b>Capacity retention:</b> 88.59% over 200 cycles at 1C. <b>Li<sup>+</sup> transference number:</b> 0.89. <b>Ionic conductivity:</b> 3.54 × 10<sup>-5</sup> S cm<sup>-1</sup> at 30°C.   [4]     <b>Mixed organic/ionic liquid electrolyte (MOILE)</b> with 5 wt% SN additive.   <b>Ionic conductivity:</b> Increased from ~14 to ~26 mS·cm<sup>-1</sup> at room temperature. <b>Capacity retention:</b> LiCoO<sub>2</sub> cathode with SN showed only 14% capacity loss vs. 39% without SN at 50th cycle.   [5]  </p>		

## Procurement Information

**Succinonitrile-d4** is a specialty chemical offered by various suppliers for research purposes. One supplier lists a 5 mg sample with a purity of 95.00% at a price of **\$497.95** [2].

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## References

1. CAS 23923-29-7 | Sigma-Aldrich [[sigmaaldrich.com](https://sigmaaldrich.com)]
2. - SUCCINONITRILE | 23923-29-7 D 4 [[chemicalbook.com](https://chemicalbook.com)]
3. Conformation inversion of succinonitrile towards long-life ... [[sciencedirect.com](https://sciencedirect.com)]
4. Polymerization of succinonitrile on a garnet surface for ... [[pubs.rsc.org](https://pubs.rsc.org)]
5. The Use of Succinonitrile as an Electrolyte Additive for ... [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]

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